

# Technical Support Center: Preventing Perlecan Degradation During Protein Extraction

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## Compound of Interest

Compound Name: *perlecan*

Cat. No.: *B1176706*

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Welcome to the technical support center for researchers, scientists, and drug development professionals. This guide provides detailed troubleshooting advice and frequently asked questions (FAQs) to help you prevent the degradation of **perlecan** during protein extraction experiments.

## Frequently Asked Questions (FAQs)

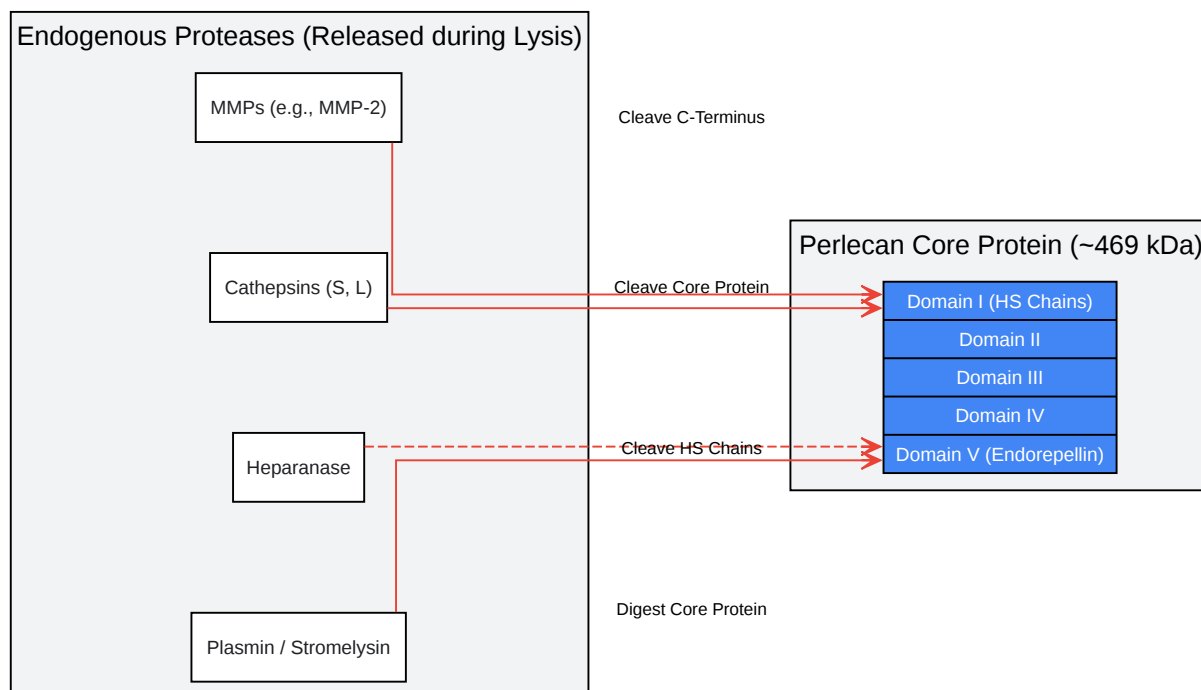
### Q1: Why is **perlecan** so prone to degradation during protein extraction?

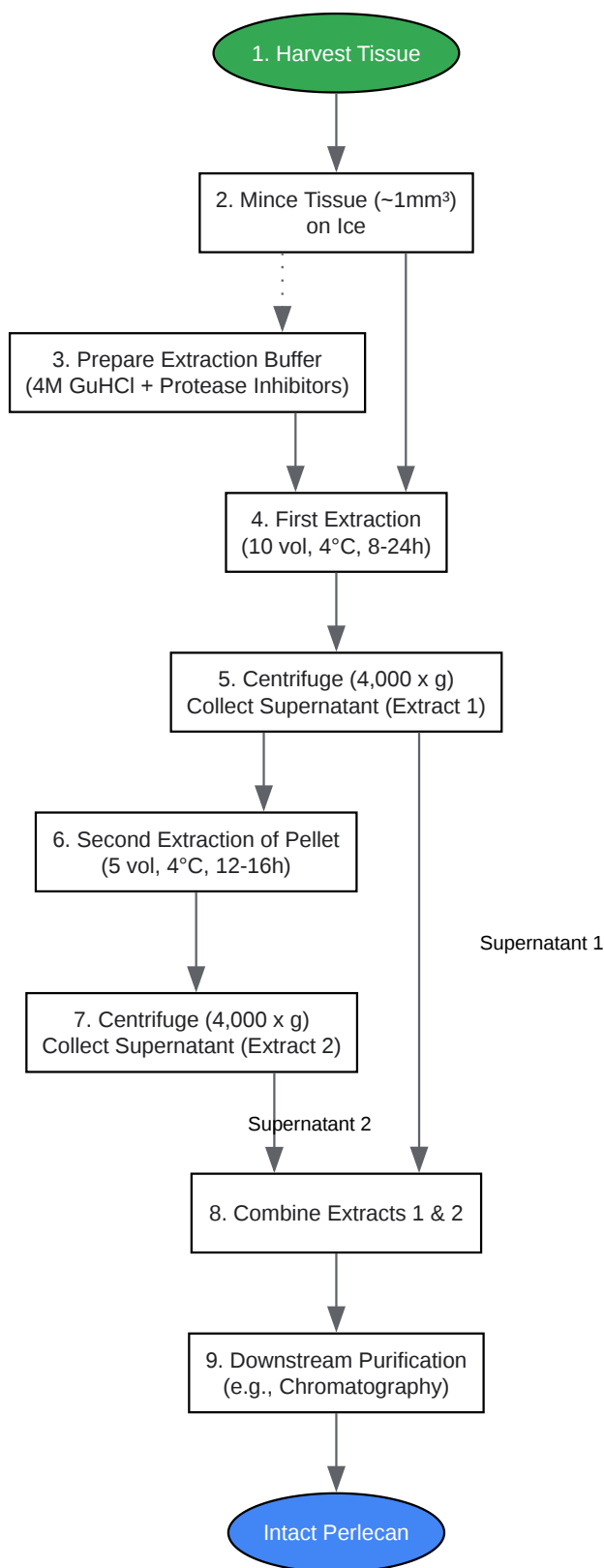
**Perlecan** is one of the largest known proteins, with a core protein of approximately 469 kDa and a complex, multi-domain structure.<sup>[1]</sup> This large size and its role as a central organizing molecule in the extracellular matrix (ECM) and basement membranes make it a natural target for numerous proteases involved in tissue remodeling.<sup>[1][2]</sup> When cells are lysed during protein extraction, these endogenous proteases are released from their compartments and can rapidly cleave the susceptible **perlecan** core protein.<sup>[3]</sup>

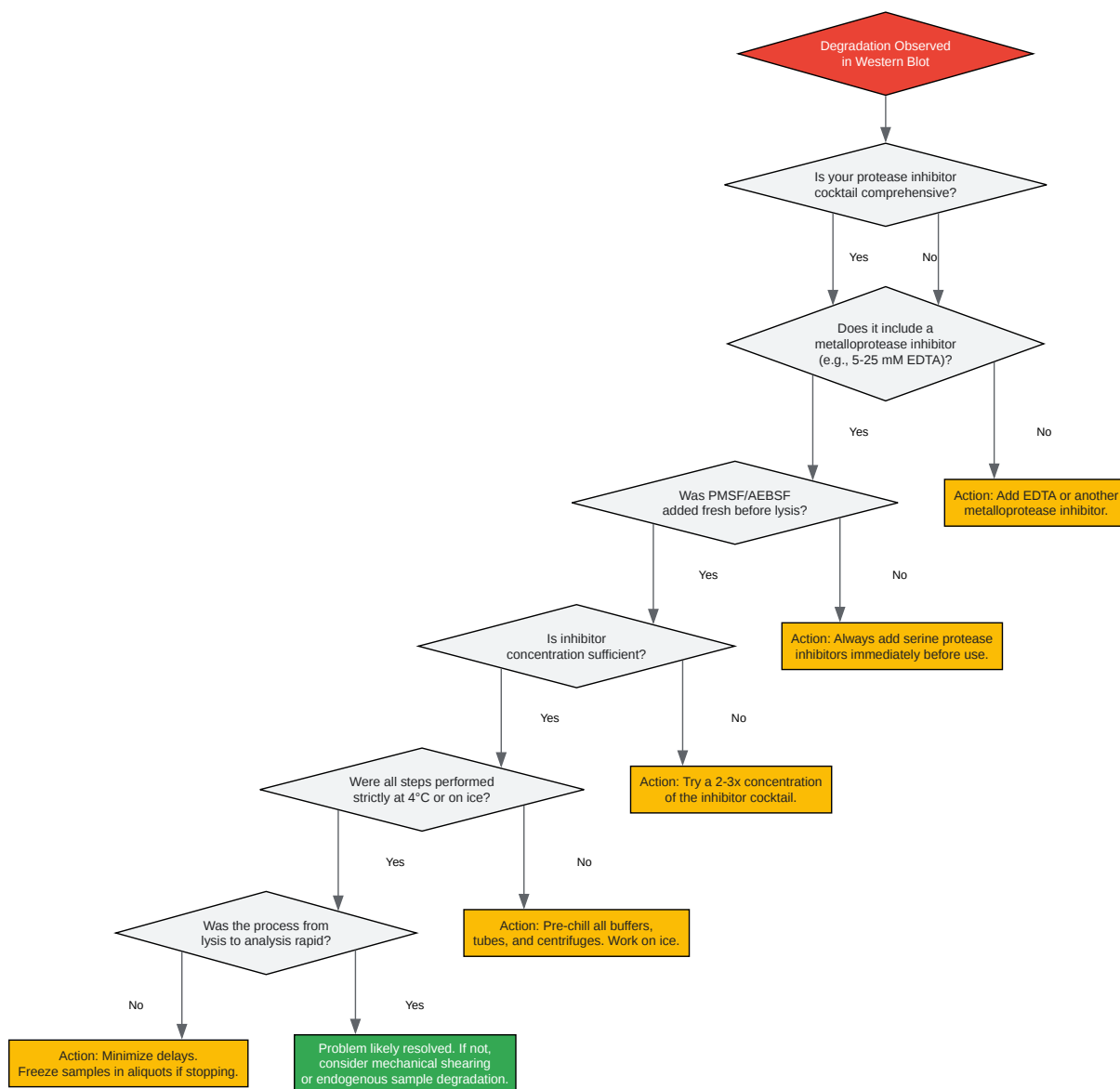
Key proteases responsible for **perlecan** degradation include:

- Matrix Metalloproteinases (MMPs), such as MMP-2, which are known to degrade basement membrane components.<sup>[1][4]</sup>
- Cathepsins (e.g., Cathepsin S and L), which act on the core protein.<sup>[1][2][5]</sup>

- Heparanase, which specifically cleaves the heparan sulfate side chains, releasing bound growth factors.[\[1\]](#)
- Other proteases like plasmin and stromelysin can also digest the protein core.[\[6\]](#)







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